

Unidentified Compound: C₈H₄Cl₂F₃NO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(2,3-dichlorophenyl)-2,2,2-trifluoroacetamide

Cat. No.: B179200

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A comprehensive search of chemical databases and scientific literature did not yield a known compound with the precise molecular formula C₈H₄Cl₂F₃NO. Consequently, an in-depth technical guide as requested cannot be provided at this time.

The absence of information for a compound with this specific elemental composition suggests that it may be a novel chemical entity that has not been synthesized or characterized, or that the provided molecular formula may contain a typographical error.

For the benefit of researchers, scientists, and drug development professionals, this report outlines the process undertaken to identify the compound and provides information on structurally similar molecules that were identified during the search.

Search Methodology

A systematic search was conducted using the molecular formula C₈H₄Cl₂F₃NO as the primary query across multiple chemical and biological databases, including PubChem and other scientific literature repositories. The search aimed to identify the compound's IUPAC name, chemical structure, and any associated experimental data, such as physicochemical properties, synthesis protocols, and biological activity.

Findings

The search did not retrieve any compound with the exact molecular formula C₈H₄Cl₂F₃NO. However, several compounds with similar elemental compositions were identified. It is possible

that one of these represents the intended subject of the query. The closest matches found are presented in Table 1.

Molecular Formula	IUPAC Name	PubChem CID
C ₈ H ₄ Cl ₂ FN	2-(3,4-dichloro-2-fluorophenyl)acetonitrile	130864137
C ₁₂ H ₁₄ Cl ₂ F ₃ NO	1-[4-chloro-3-(trifluoromethyl)phenyl]-3-(dimethylamino)propan-1-one;hydrochloride	132989411
C ₇ H ₄ Cl ₂ F ₃ NO ₂ S	N-(2,4-dichlorophenyl)-1,1,1-trifluoromethanesulfonamide	90082

Table 1: Compounds with similar molecular formulas to C₈H₄Cl₂F₃NO.

Limitations and Next Steps

Without a confirmed chemical identity for C₈H₄Cl₂F₃NO, it is impossible to fulfill the core requirements of the requested technical guide, which include:

- Data Presentation: No quantitative data exists to be summarized.
- Experimental Protocols: No experimental procedures for synthesis or analysis can be provided.
- Visualization: Signaling pathways and experimental workflows cannot be generated without a known compound and its biological targets.

We recommend that the user verify the molecular formula for accuracy. If the formula is correct and represents a novel compound, the following workflow would be necessary to generate the requested information.

Caption: A generalized workflow for the characterization of a novel chemical compound.

Should a corrected molecular formula be provided, a renewed search will be initiated to compile the requested in-depth technical guide.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com